

chemical and physical properties of sodium zirconium lactate

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Sodium zirconium lactate

Cat. No.: B097216 Get Quote

Sodium Zirconium Lactate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of the chemical and physical properties of sodium zirconium lactate. It is intended for researchers, scientists, and professionals in drug development seeking a comprehensive understanding of this complex inorganic coordination compound. This document collates available data on its synthesis, characterization, and physicochemical properties. While the primary applications of sodium zirconium lactate are industrial, this guide also addresses its limited toxicological data. It is important to distinguish sodium zirconium lactate from sodium zirconium cyclosilicate, a therapeutic agent, as they are distinct chemical entities with different applications.

Chemical and Physical Properties

Sodium zirconium lactate is not a simple salt but rather a complex mixture of zirconium lactate species in aqueous solution. Its properties can vary significantly depending on the method of preparation, pH, concentration, and the molar ratio of lactate to zirconium. The lactate ligand typically coordinates to the zirconium ion in a bidentate fashion through both the carboxylate and the alcohol groups. In solution, it can exist as a mixture of monomeric, dimeric,



and larger polymeric species.[1][2] The chemical structure is complex and can be represented by the approximate formula Zr(OH)4-n(O2CCHOHCH3)n(H2O)x where 1 < n < 3.[3]

Quantitative Data

The following tables summarize the reported physical and chemical properties of **sodium zirconium lactate**. It is important to note that many of these properties are reported for aqueous solutions and can vary with concentration.

Table 1: General Properties of Sodium Zirconium Lactate

Property	Value	Source(s)
Molecular Formula	C15H25NaO15Zr (for a pentakis(lactate) complex)	[4]
Molecular Weight	559.56 g/mol (for C15H25NaO15Zr)	[4]
CAS Numbers	15529-67-6, 10377-98-7, 113184-20-6	[1][4][5]
Appearance	Colorless to light yellow, clear or slightly turbid liquid; also described as a colorless solid.	[3][6]

Table 2: Physicochemical Properties of **Sodium Zirconium Lactate** Solutions



Property	Reported Value(s)	Source(s)
Boiling Point	> 93.3 °C; 227.6°C	[7]
Freezing Point	~ 0 °C	
Density	1.2 - 1.35 g/mL; 1.9 g/cm ³	_
рН	5.8 - 10.4	[8][9]
Water Solubility	Complete; 425 g/L at 20°C	
Thermal Decomposition Onset	~ 241.2 °C (for a specific formulation)	[1]

Experimental Protocols

Detailed experimental protocols for the characterization of **sodium zirconium lactate** are not extensively available in the public domain. However, based on patent literature, a general synthesis protocol can be outlined.

Synthesis of Sodium Zirconium Lactate Solution

This protocol is adapted from methodologies described in U.S. Patent 5,182,408.

Objective: To prepare a stable aqueous solution of **sodium zirconium lactate**.

Materials:

- Zirconium acetate solution (containing 22.0% ZrO₂)
- Lactic acid (88%)
- Sodium hydroxide solution (50%)
- · Distilled water
- Reaction vessel with mixing capabilities

Procedure:



- Preparation of Sodium Lactate Solution: In a separate beaker, carefully add 80.7 g of 50% sodium hydroxide solution to 103.3 g of 88% lactic acid to prepare a sodium lactate solution.
 The reaction is exothermic and should be performed with caution.
- Reaction with Zirconium Precursor: While continuously mixing, slowly add the prepared sodium lactate solution to 230 g of the zirconium acetate solution.
- Stabilization and Characterization: Continue mixing until a stable, clear solution of **sodium zirconium lactate** is obtained. The resulting solution can be characterized for its pH, zirconium dioxide content, and lactate to zirconium molar ratio. For this specific preparation, a pH of 6.2 and a ZrO₂ content of 12.2% is expected, with a lactate to zirconium molar ratio of 2.5:1.[6]

Note: The stability and properties of the final product are highly dependent on the starting materials, their concentrations, and the reaction conditions.[1]

Spectroscopic and Thermal Analysis

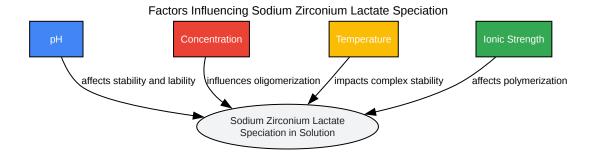
Spectroscopic and thermal analysis are crucial for characterizing the structure and stability of sodium zirconium lactate.

- Fourier Transform Infrared (FT-IR) Spectroscopy: FT-IR is used to confirm the bidentate
 coordination of the lactate ligand to the zirconium center. This is evidenced by shifts in the
 characteristic vibrational frequencies of the carboxylate and alcohol functional groups upon
 complexation.[1]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both solution and solid-state NMR are
 used for detailed structural analysis. NMR can confirm the bidentate coordination and reveal
 the presence of different complex sizes in solution (indicated by broad vs. narrow signals).[1]
 The lability of the lactate complexes, which increases with decreasing pH, can also be
 studied using NMR.[2]
- Thermal Gravimetric Analysis (TGA): TGA is employed to determine the thermal stability and decomposition profile of sodium zirconium lactate. Studies have shown that the decomposition of zirconium precursors, including lactate complexes, leads to the formation of zirconium oxide.[1]



Key Relationships and Workflows Factors Influencing Sodium Zirconium Lactate Speciation in Solution

The chemical nature of **sodium zirconium lactate** in an aqueous solution is a dynamic equilibrium influenced by several factors.



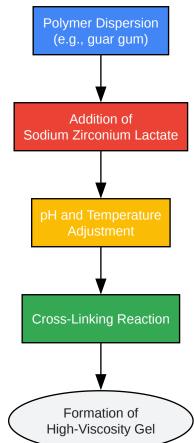
Click to download full resolution via product page

Caption: Key factors determining the equilibrium of zirconium lactate species in aqueous solutions.

General Workflow for Application as a Cross-Linking Agent

Sodium zirconium lactate is widely used as a cross-linking agent, particularly in the oil and gas industry for hydraulic fracturing fluids.





Workflow of Sodium Zirconium Lactate as a Cross-Linking Agent

Click to download full resolution via product page

Caption: A simplified workflow illustrating the use of **sodium zirconium lactate** in polymer gel formation.

Biological and Toxicological Profile

The toxicological data on **sodium zirconium lactate** is limited. It is generally considered to have low acute toxicity. However, it may cause mild skin and eye irritation.[8] Inhalation of mists may cause respiratory tract irritation.[8] It is important to distinguish **sodium zirconium lactate** from sodium zirconium cyclosilicate, an orally administered drug used to treat hyperkalemia. Sodium zirconium cyclosilicate is not orally absorbed and has a different mechanism of action



and safety profile.[10] There is no evidence in the reviewed literature to suggest that **sodium zirconium lactate** is involved in biological signaling pathways. Its primary applications are industrial, leveraging its chemical properties as a cross-linking agent.[3][5]

Conclusion

Sodium zirconium lactate is a chemically complex substance with significant industrial applications, primarily as a cross-linking agent. Its chemical and physical properties are highly dependent on its preparation and solution conditions. While spectroscopic and thermal analysis methods are key to its characterization, detailed experimental protocols are not widely published. For professionals in drug development, it is crucial to differentiate sodium zirconium lactate from the therapeutic agent sodium zirconium cyclosilicate to avoid confusion regarding their respective properties and applications. Further research into the solid-state structure and a more detailed toxicological evaluation would provide a more complete understanding of this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Sodium zirconium lactate | 10377-98-7 | Benchchem [benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. Zirconium lactate Wikipedia [en.wikipedia.org]
- 4. Sodium Zirconium Lactate | C15H25NaO15Zr | CID 167293 PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Cas 113184-20-6, Zirconium, hydroxylactate sodium complexes | lookchem [lookchem.com]
- 6. US5182408A Process for preparation of stable aqueous solutions of zirconium chelates -Google Patents [patents.google.com]
- 7. bocsci.com [bocsci.com]
- 8. patents.justia.com [patents.justia.com]



- 9. US5466846A Process for preparation of stable aqueous solutions of zirconium chelates -Google Patents [patents.google.com]
- 10. Sodium Zirconium Cyclosilicate Drugs and Lactation Database (LactMed®) NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [chemical and physical properties of sodium zirconium lactate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b097216#chemical-and-physical-properties-of-sodium-zirconium-lactate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com